Application Note: Precision Metabolic Flux Analysis Using Triple-Labeled L-Alanine

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Compound of Interest	
Compound Name:	L-ALANINE (13C3, D4, 5N)
Cat. No.:	B1580386

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-L-Alanine Author: Senior Application Scientist, Metabolic Tracing Unit Audience: Researchers, Drug Discovery Scientists, Metabolic Engineers

Part 1: Executive Summary & Scientific Rationale
The Strategic Value of L-Alanine Tracers

While

-Glucose is the "gold standard" for mapping central carbon metabolism, it suffers from a critical limitation: it labels the entire glycolytic pathway, creating a complex background when attempting to isolate mitochondrial entry points.

Triple-labeled L-Alanine (

-Alanine) offers a surgical alternative. By entering the metabolic network directly at the pyruvate node (via Alanine Transaminase, ALT/GPT), this tracer bypasses upstream glycolysis (Hexokinase, PFK-1). This allows for the precise quantification of:

- Pyruvate Partitioning: The split between oxidative decarboxylation (PDH) and anaplerosis (Pyruvate Carboxylase, PC).

- Gluconeogenesis: Direct tracking of carbon flow from pyruvate back to phosphoenolpyruvate (PEP) and glucose.

- Nitrogen Metabolism: If using

-Alanine, the simultaneous tracking of transamination reactions.

Tracer Specification

For the purpose of this protocol, "Triple-labeled" refers to the uniform carbon labeling of the alanine backbone.

- Compound: L-Alanine

- Chemical Formula:

- Mass Shift: +3.01 Da relative to unlabeled L-Alanine.

- Purity Requirement: >99% atom % enrichment to minimize isotopomer correction errors.

Part 2: Experimental Protocol
Experimental Design & Media Preparation

Objective: Establish a controlled environment where the tracer is the sole source of alanine.

- Base Media Formulation: Use a custom DMEM or RPMI formulation lacking L-Alanine, L-Glutamine, and Glucose.

- Serum Treatment: Standard Fetal Bovine Serum (FBS) contains ~400 µM unlabeled alanine. You must use Dialyzed FBS (dFBS) to prevent isotopic dilution.

- Tracer Reconstitution:

  - Prepare a 100 mM stock solution of

    -L-Alanine in PBS.

  - Add to base media to achieve a final concentration of 0.5 – 2.0 mM (cell-line dependent).

- Co-Substrates: Supplement with unlabeled Glucose (5-10 mM) and Glutamine (2-4 mM) as required to maintain cell viability, unless specifically testing starvation conditions.

Metabolic Labeling Workflow

- Seeding: Seed cells in 6-well plates (approx.

  cells/well). Allow attachment overnight in standard media.

- Wash: Wash cells 2x with warm PBS to remove residual unlabeled media.

- Pulse: Add the pre-warmed

  -Alanine labeling media.

- Incubation Duration:

  - Kinetic Flux Profiling: 15, 30, 60, 120 minutes (to determine turnover rates).

  - Isotopic Steady State: 24 hours (to determine pathway contribution ratios).

Metabolite Extraction (Quenching)

Metabolic turnover is rapid (seconds). Proper quenching is critical.

- Quench: Place the plate immediately on a bed of dry ice or submerge in liquid nitrogen vapor.

- Extraction Solvent: Add 1 mL of -80°C Extraction Solvent (80% Methanol / 20% Water) directly to the well.

- Scraping: Scrape cells while keeping the plate frozen. Transfer suspension to a pre-cooled Eppendorf tube.

- Phase Separation:

  - Vortex vigorously for 10 seconds.

  - Centrifuge at 16,000 x g for 15 minutes at 4°C.

  - Transfer the supernatant (containing polar metabolites) to a fresh glass vial.

- Drying: Evaporate supernatant to dryness using a SpeedVac or Nitrogen stream at room temperature.

Part 3: Analytical Methodology (GC-MS Focus)

While LC-MS is viable, GC-MS is often preferred for central carbon metabolism due to superior isomer separation and robust fragmentation libraries.

Derivatization (TBDMS Method)

The tert-butyldimethylsilyl (TBDMS) derivatization is superior to MOX-TMS for amino acids and organic acids as it is more stable and provides distinct [M-57]+ fragments (loss of tert-butyl group).

- Resuspension: Redissolve dried extract in 30 µL Pyridine (anhydrous).

- Reagent Addition: Add 70 µL MTBSTFA + 1% TBDMCS.

- Incubation: Seal vial and incubate at 60°C for 60 minutes.

- Transfer: Transfer to GC autoinjector vials with glass inserts.

GC-MS Acquisition Parameters

- Column: DB-35MS or VF-5ms (30m x 0.25mm x 0.25µm).

- Carrier Gas: Helium at 1 mL/min constant flow.

- Inlet: 270°C, Splitless mode (or 1:10 split for high abundance).

- Temperature Gradient:

  - Initial: 100°C (hold 2 min)

  - Ramp: 10°C/min to 300°C

  - Hold: 300°C for 5 min.

- MS Source: Electron Impact (EI) at 70 eV.

Target Ions for Monitoring (SIM Mode)

Monitor the [M-57]+ fragment (loss of

).

Metabolite	Unlabeled (M0) m/z	# Carbons in Fragment	Expected Shift (U-13C3 Alanine)
Alanine (2-TBDMS)	260	3	M+3 (263)
Pyruvate (MOX-TBDMS)	174	3	M+3 (177)
Lactate (2-TBDMS)	261	3	M+3 (264)
Citrate (4-TBDMS)	459	6	M+2 (461) or M+3 (462)
Malate (3-TBDMS)	419	4	M+3 (422)

Part 4: Data Interpretation & Logic
The PC vs. PDH Node

This is the core analytical output of this protocol.

- Pathway A: Pyruvate Dehydrogenase (PDH)

  - -Pyruvate

    -Acetyl-CoA +

    .

  - Acetyl-CoA enters TCA cycle

    Condenses with OAA (M+0)

    Citrate M+2.

- Pathway B: Pyruvate Carboxylase (PC)

  - -Pyruvate

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-Oxaloacetate (OAA).

- ○ OAA enters TCA cycle

  Condenses with Acetyl-CoA (M+0)

  Citrate M+3.

Conclusion: The ratio of Citrate M+3 / Citrate M+2 is a direct proxy for the relative flux of PC (Anaplerosis) versus PDH (Oxidation).

Gluconeogenesis

If

-Alanine results in labeled Hexoses (Glucose/Fructose) or Phosphoenolpyruvate (PEP), gluconeogenesis is active.
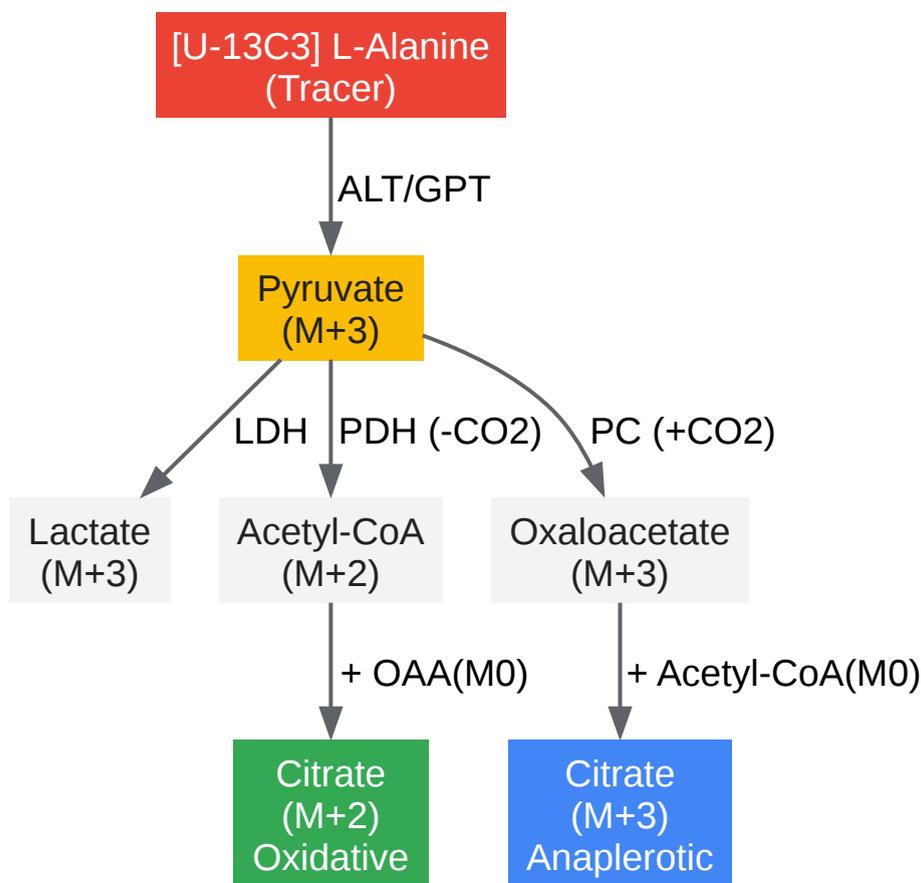
- Look for PEP M+3 (direct from OAA/Pyruvate).

- Look for Glucose M+3 (triose fusion).

Part 5: Visualizations
Metabolic Pathway Map

The following diagram illustrates the differential labeling patterns resulting from

-Alanine metabolism.

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Figure 1: Differential carbon labeling of the TCA cycle via PDH (Green) vs. PC (Blue) pathways.

Experimental Workflow

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Figure 2: Step-by-step experimental workflow for adherent cell culture MFA.

Part 6: References

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